

Personal protective equipment for handling Isoquinoline

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Compound of Interest

Compound Name: Isoquinoline

Cat. No.: B145761

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Essential Safety and Handling Guide for Isoquinoline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **isoquinoline** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks.

Isoquinoline is a heterocyclic aromatic organic compound that can be harmful if swallowed and is toxic in contact with skin.^{[1][2][3]} It is also known to cause skin and serious eye irritation.^{[1][3]} Adherence to proper safety measures is crucial when working with this chemical.

Hazard Identification and Quantitative Data

Understanding the fundamental properties and hazards of **isoquinoline** is the first step toward safe handling.

| Property | Value | Reference |
|----------------------|---|-----------|
| CAS Number | 119-65-3 | [1][2] |
| Molecular Formula | C ₉ H ₇ N | [4] |
| Molecular Weight | 129.16 g/mol | [4] |
| Appearance | Light brown solid or light yellow oily liquid | [4][5] |
| Boiling Point | 242-243 °C | [3][4] |
| Melting Point | 24-28 °C | [3][4] |
| Vapor Pressure | 0.05 hPa @ 20 °C | [2][4] |
| Density | 1.099 g/cm ³ @ 20 °C | [2][4] |
| Oral LD50 (Rat) | 360 mg/kg | [2][4] |
| Dermal LD50 (Rabbit) | 590 mg/kg (or 590 uL/kg) | [2][4] |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[4][6]
[7] All PPE should be inspected before use.

| Protection Type | Recommended Equipment | Specifications & Rationale |
|------------------------|---|---|
| Eye/Face Protection | Chemical safety goggles or glasses and a face shield. | Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] A face shield provides additional protection against splashes.[6][7] |
| Skin Protection | Chemical-resistant gloves (e.g., Nitrile) and appropriate protective clothing (e.g., lab coat). | Wear appropriate gloves to prevent skin exposure.[4] Protective clothing should be worn to prevent skin contact. [1][4] Contaminated clothing must be removed immediately and washed before reuse.[1][4] |
| Respiratory Protection | NIOSH/MSHA approved respirator. | To be used when ventilation is inadequate, if exposure limits are exceeded, or if irritation is experienced.[4][6] All work should ideally be conducted in a chemical fume hood or a well-ventilated area to keep airborne concentrations low.[4][6][8] |

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for the safe handling of **isoquinoline**.

1. Preparation:

- Ensure a chemical fume hood is operational.[9]
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[4]

- Assemble all necessary PPE and confirm it is in good condition.
- Prepare and label all necessary equipment and containers before handling the chemical.

2. Handling:

- Conduct all work involving **isoquinoline** within a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)[\[9\]](#)
- Wear the full complement of recommended PPE at all times.[\[1\]](#)[\[2\]](#)
- Avoid direct contact with eyes, skin, and clothing.[\[4\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory or areas where chemicals are handled.[\[1\]](#)[\[10\]](#)
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[4\]](#)

3. In Case of a Spill:

- Evacuate the immediate area and alert colleagues.[\[6\]](#)[\[8\]](#)
- Remove all sources of ignition.[\[8\]](#)
- Wearing appropriate PPE, clean up spills immediately.[\[4\]](#)[\[8\]](#)
- Use an inert absorbent material (e.g., sand, silica gel) to contain the spill.[\[3\]](#)[\[6\]](#)[\[9\]](#)
- Collect the absorbed material and place it into a suitable, sealed, and labeled container for hazardous waste disposal.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[9\]](#)
- Ventilate the area and decontaminate the spill site.

Disposal Plan

All waste containing **isoquinoline** must be treated as hazardous waste and disposed of in accordance with federal, state, and local regulations.[\[4\]](#)

1. Waste Segregation:

- Collect solid and liquid waste containing **isoquinoline** in separate, designated, and clearly labeled hazardous waste containers.[9]
- Do not mix **isoquinoline** waste with other waste streams unless following an established and approved procedure.

2. Container Management:

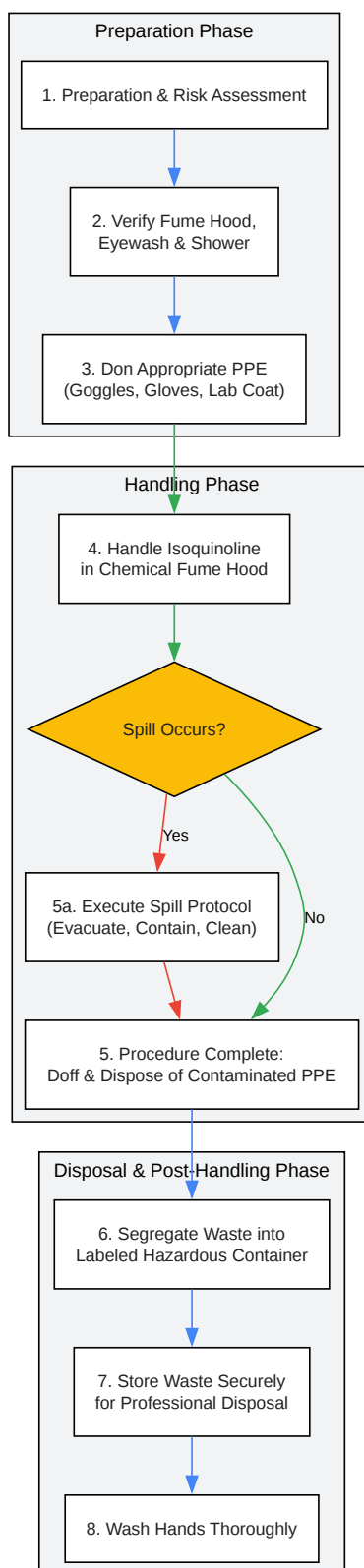
- Use chemically resistant containers with secure, leak-proof lids.[9]
- Label the container clearly with "Hazardous Waste" and list "**Isoquinoline**" as a component.
[9]
- Do not overfill waste containers; it is recommended not to exceed 80% capacity.[9]

3. Storage and Disposal:

- Store sealed waste containers in a designated, cool, dry, and well-ventilated waste accumulation area, away from incompatible materials.[4][8][9]
- Maintain a detailed log of the waste, including the chemical name, quantity, and date of accumulation.[9]
- Arrange for the pickup and disposal of the waste through a licensed professional hazardous waste management company.[9]

Experimental Workflow: Safe Handling and Disposal of Isoquinoline

The following diagram outlines the key procedural steps for safely managing **isoquinoline** from receipt to disposal.



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Caption: Workflow for the safe handling and disposal of **Isoquinoline**.

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